

Application Notes and Protocols: Solubilization of Ethylhexyl Triazone in Cosmetic Emulsions

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Compound of Interest

Compound Name: Ethylhexyl triazone

Cat. No.: B056116

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Introduction

Ethylhexyl Triazone (EHT), also known as Octyl Triazone, is a highly effective and photostable organic UVB filter. Its large molecular structure and oil-soluble nature present unique challenges and opportunities in the formulation of cosmetic emulsions.[1][2][3] Proper solubilization of **Ethylhexyl Triazone** is critical to ensure the stability, efficacy, and sensory properties of the final sunscreen product. When not properly solubilized, EHT can recrystallize, leading to a decrease in SPF protection and a negative impact on the aesthetic qualities of the formulation.[1]

These application notes provide a comprehensive guide to understanding and optimizing the solubilization of **Ethylhexyl Triazone** in cosmetic emulsions. This document outlines the physicochemical properties of EHT, its solubility in various cosmetic emollients, and detailed protocols for formulation, stability testing, and analytical quantification.

Physicochemical Properties of Ethylhexyl Triazone

Property	Value	Reference
INCI Name	Ethylhexyl Triazone	[4]
CAS Number	88122-99-0	[4]
Molecular Weight	823.07 g/mol	[1]
Appearance	White to off-white powder	[5][6]
Solubility	Oil-soluble, insoluble in water	[1][2]
UV Absorption Max	~314 nm (UVB range)	[1]
Regulatory Max. Concentration	5% (in EU, ASEAN, Australia, China, Japan, etc.)	[4]

Solubility Data of Ethylhexyl Triazone

The selection of an appropriate solvent system is paramount for the successful incorporation of **Ethylhexyl Triazone** into a cosmetic emulsion. EHT exhibits varying solubility in different cosmetic oils and esters. The following tables summarize the solubility of EHT in a range of commonly used cosmetic ingredients. It is recommended to dissolve EHT in the oil phase with heating.[7]

Table 3.1: Solubility of **Ethylhexyl Triazone** (Uvinul® T 150) in Cosmetic Emollients at 25°C

Trade Name (Supplier)	INCI Name	Solubility (wt. %)
Cetiol® B (BASF)	Dibutyl Adipate	16.0
Myritol® 331 (BASF)	Cocoglycerides	9.4
Cetiol® RLF (BASF)	Caprylyl-Caprylate/Caprates	6.7
Myritol® 318 (BASF)	Caprylic/Capric Triglyceride	5.8
Cetiol® 868 (BASF)	Ethylhexyl Stearate	4.8
Cetiol® SN (BASF)	Cetearyl Isononanoate	4.6
Cetiol® CC (BASF)	Dicaprylyl Carbonate	4.5
Tegosoft® TN (Evonik)	C12-15 Alkyl Benzoate	4.4
Isopropylpalmitate (BASF)	Isopropyl Palmitate	3.4
Ethanol (99.8%)	Alcohol	1.3 (at 21°C)

Table 3.2: Solubility of **Ethylhexyl Triazone** (PARSOL® EHT) in Other UV Absorbers and Emollients^[4]

UV Absorber / Emollient	INCI Name	Solubility (%)
PARSOL® MCX	Ethylhexyl Methoxycinnamate	13.5
PARSOL® HMS	Homosalate	4.5
PARSOL® EHS	Ethylhexyl Salicylate	3.0
-	C12-13 Alkyl Lactate	24
-	Diisopropyl Sebacate	15
-	Dibutyl Adipate	15

Experimental Protocols

Protocol for Preparation of an Oil-in-Water (O/W) Sunscreen Emulsion

This protocol outlines the preparation of a standard O/W emulsion containing **Ethylhexyl Triazone**.

Materials and Equipment:

- Beakers of appropriate sizes
- Homogenizer (e.g., rotor-stator type)
- Water bath
- Magnetic stirrer and stir bars
- Weighing balance
- pH meter

Formulation Example:

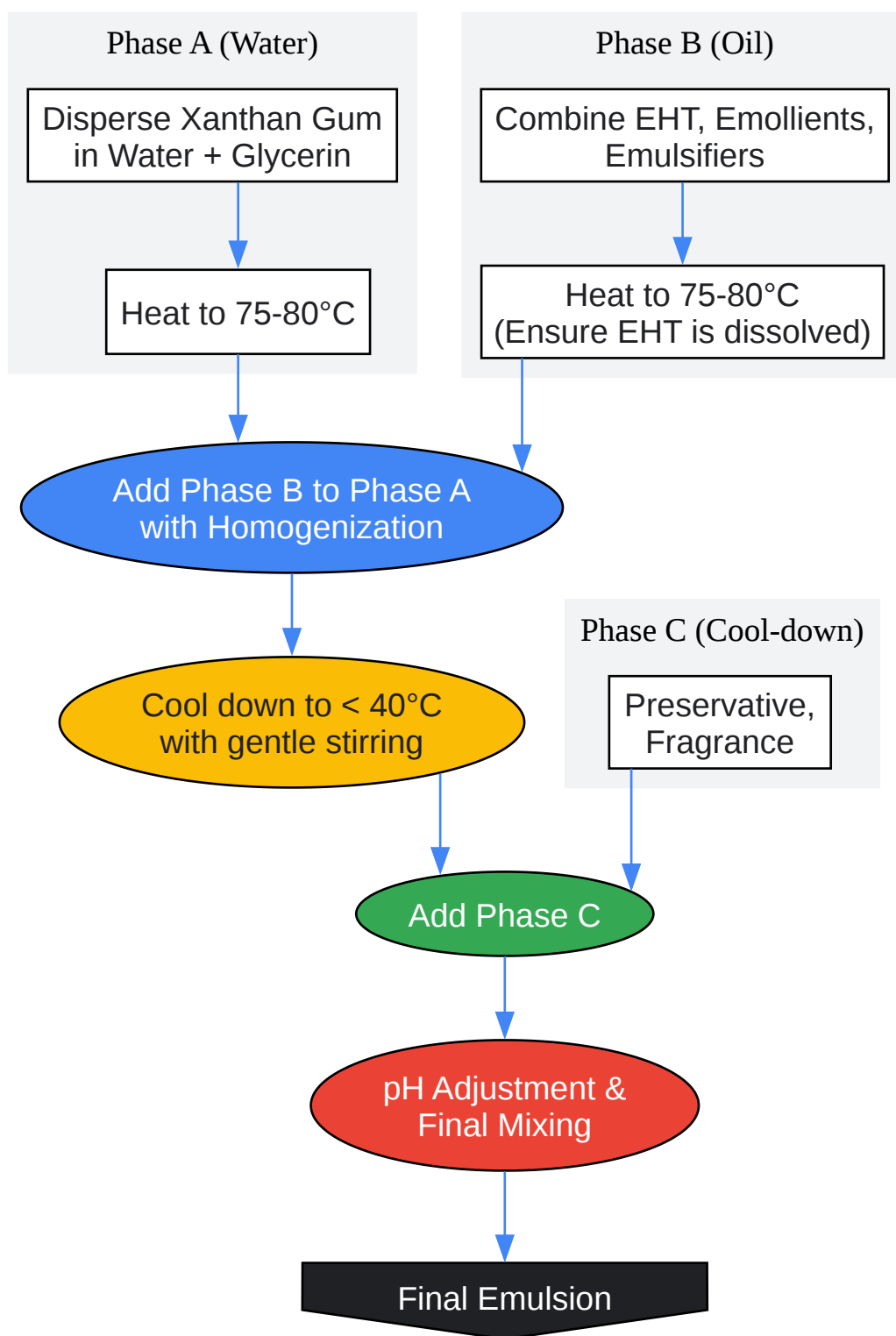
Phase	Ingredient	INCI Name	% (w/w)
A (Water Phase)	Deionized Water	Aqua	q.s. to 100
	Glycerin	Glycerin	3.00
	Xanthan Gum	Xanthan Gum	0.20
B (Oil Phase)	Ethylhexyl Triazone	Ethylhexyl Triazone	5.00
	C12-15 Alkyl Benzoate	C12-15 Alkyl Benzoate	10.00
	Caprylic/Capric Triglyceride	Caprylic/Capric Triglyceride	5.00
	Cetearyl Alcohol	Cetearyl Alcohol	2.00
	Glyceryl Stearate	Glyceryl Stearate	1.50
C (Cool-down Phase)	Phenoxyethanol (and) Ethylhexylglycerin	Preservative	1.00
	Fragrance	Parfum	0.10
	Citric Acid / Sodium Hydroxide	pH adjuster	q.s.

Procedure:

- **Water Phase (A) Preparation:** In a main beaker, combine deionized water and glycerin. Begin stirring with a magnetic stirrer and slowly disperse the xanthan gum until a vortex is formed to prevent clumping. Heat the water phase to 75-80°C.
- **Oil Phase (B) Preparation:** In a separate beaker, combine all ingredients of the oil phase, including **Ethylhexyl Triazone** and the selected emollients. Heat the oil phase to 75-80°C while stirring to ensure complete dissolution of the EHT.
- **Emulsification:** Once both phases have reached 75-80°C and are homogeneous, slowly add the oil phase (B) to the water phase (A) under constant homogenization. Homogenize for 3-5 minutes at a speed of 5000-10000 rpm, depending on the batch size and homogenizer.

- **Cooling:** After homogenization, switch to gentle stirring with an overhead or magnetic stirrer and begin to cool the emulsion.
- **Cool-down Phase (C) Addition:** When the emulsion has cooled to below 40°C, add the preservative and fragrance.
- **pH Adjustment:** Check the pH of the final emulsion and adjust to the desired range (typically 5.5-6.5 for skin products) using a citric acid or sodium hydroxide solution.
- **Final Mixing:** Continue stirring for another 10-15 minutes to ensure uniformity.

Workflow for O/W Emulsion Preparation:



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Caption: O/W Emulsion Preparation Workflow.

Protocol for Emulsion Stability Testing

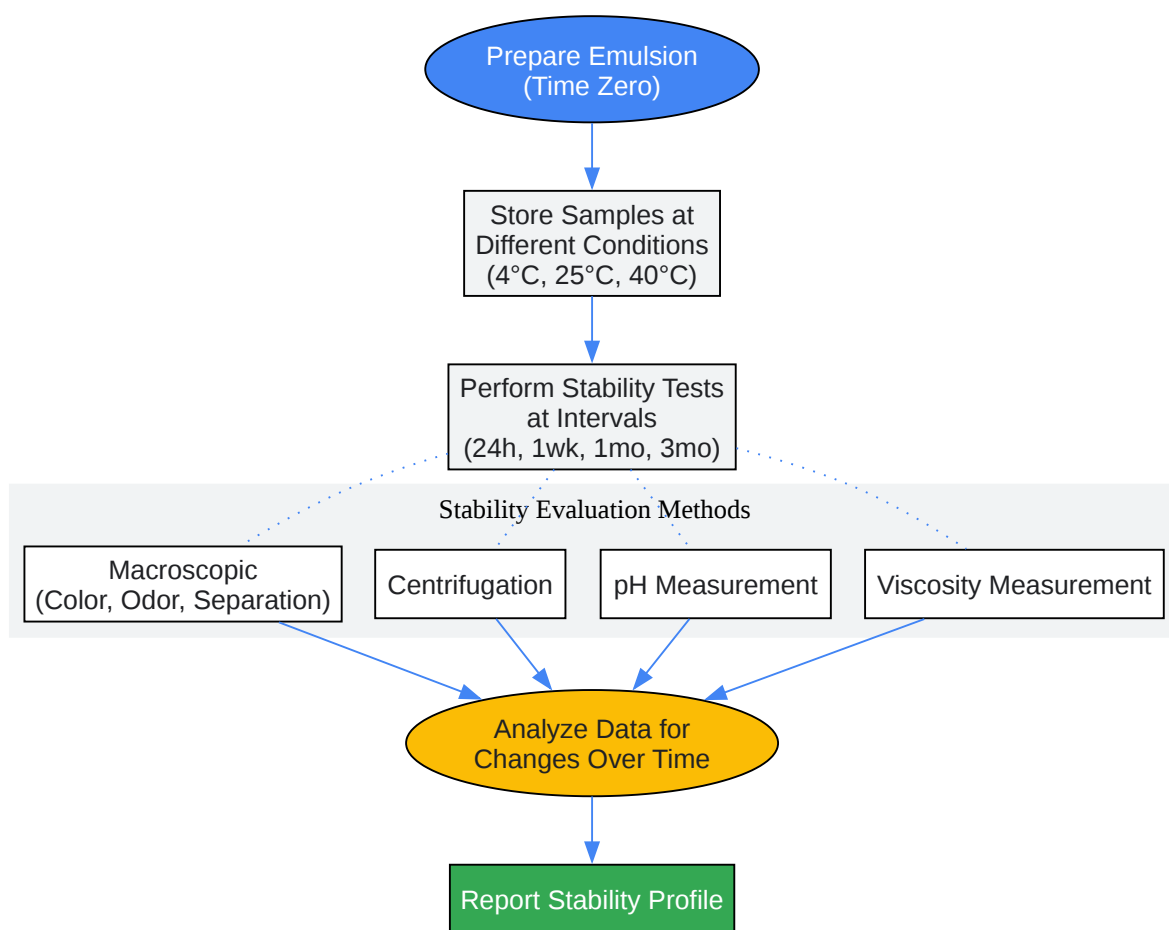
This protocol describes methods to assess the physical stability of the prepared sunscreen emulsion.

Methods:

- Macroscopic Evaluation:
 - Procedure: Visually inspect the emulsion for any signs of instability such as phase separation, creaming, coalescence, or changes in color and odor.
 - Schedule: Conduct evaluations at time zero and then at regular intervals (e.g., 24 hours, 1 week, 1 month, 3 months) under different storage conditions.
- Accelerated Stability Testing (Temperature Variation):
 - Procedure: Store samples of the emulsion in controlled temperature chambers at various conditions:
 - Refrigerated: $4 \pm 2^{\circ}\text{C}$
 - Room Temperature: $25 \pm 2^{\circ}\text{C}$ / $60 \pm 5\%$ RH
 - Elevated Temperature: $40 \pm 2^{\circ}\text{C}$ / $75 \pm 5\%$ RH
 - Evaluation: Assess macroscopic properties, pH, and viscosity at each time point. The elevated temperature serves to accelerate potential long-term instabilities.
- Centrifugation Test:
 - Procedure: Place 10 g of the emulsion in a centrifuge tube. Centrifuge at 3000-5000 rpm for 15-30 minutes.
 - Evaluation: After centrifugation, check for any signs of phase separation or creaming. A stable emulsion should show no separation.
- pH Measurement:

- Procedure: Measure the pH of the emulsion using a calibrated pH meter at each time point and storage condition.
- Evaluation: Significant changes in pH can indicate chemical instability or microbial contamination.
- Viscosity Measurement:
 - Procedure: Measure the viscosity of the emulsion using a viscometer or rheometer at controlled temperature (e.g., 25°C).
 - Evaluation: Changes in viscosity can indicate alterations in the emulsion's internal structure.

Logical Flow for Stability Assessment:



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Caption: Emulsion Stability Testing Workflow.

Protocol for Quantification of Ethylhexyl Triazone by HPLC

This protocol provides a method for the quantitative analysis of **Ethylhexyl Triazone** in a cosmetic emulsion using High-Performance Liquid Chromatography (HPLC).

Materials and Reagents:

- HPLC system with a UV detector
- Reversed-phase C18 column (e.g., 250 mm x 4.6 mm, 5 μ m)
- **Ethylhexyl Triazone** analytical standard
- Methanol (HPLC grade)
- Tetrahydrofuran (THF, HPLC grade)
- Water (HPLC grade)
- Syringe filters (0.45 μ m)
- Volumetric flasks and pipettes
- Ultrasonic bath

Chromatographic Conditions (Example):

- Mobile Phase: Methanol:Water (e.g., 95:5 v/v)
- Flow Rate: 1.0 mL/min
- Column Temperature: 30°C
- Detection Wavelength: 314 nm
- Injection Volume: 20 μ L

Procedure:

- Standard Solution Preparation:
 - Accurately weigh about 25 mg of **Ethylhexyl Triazone** standard into a 25 mL volumetric flask.

- Dissolve and dilute to volume with a suitable solvent like THF or methanol to obtain a stock solution of 1000 µg/mL.
- Prepare a series of working standard solutions (e.g., 10, 25, 50, 75, 100 µg/mL) by diluting the stock solution with the mobile phase.
- Sample Preparation:
 - Accurately weigh approximately 100 mg of the cosmetic emulsion into a 50 mL volumetric flask.
 - Add approximately 30 mL of THF or methanol.
 - Sonicate for 15-20 minutes to disperse the emulsion and extract the **Ethylhexyl Triazone**.
 - Allow the solution to cool to room temperature and then dilute to volume with the same solvent. Mix well.
 - Centrifuge a portion of the solution at 4000 rpm for 10 minutes.
 - Filter the supernatant through a 0.45 µm syringe filter into an HPLC vial.
- Analysis:
 - Inject the standard solutions to generate a calibration curve.
 - Inject the prepared sample solution.
 - Quantify the amount of **Ethylhexyl Triazone** in the sample by comparing the peak area with the calibration curve.

Calculation:

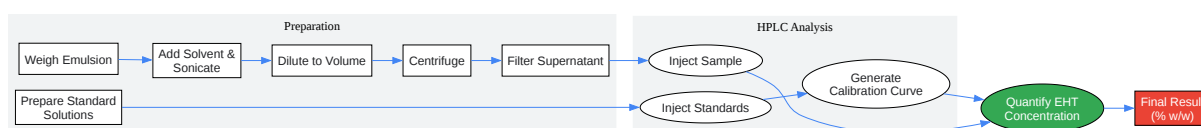
$$\text{Concentration of EHT (\% w/w)} = (C * V * D) / (W * 10000)$$

Where:

- C = Concentration from calibration curve (µg/mL)

- V = Final volume of sample preparation (mL)
- D = Dilution factor (if any)
- W = Weight of the sample (mg)

Workflow for HPLC Quantification:



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Caption: HPLC Quantification Workflow for EHT.

Conclusion

The successful incorporation of **Ethylhexyl Triazone** into cosmetic emulsions is a multi-faceted process that relies on a thorough understanding of its solubility characteristics and the application of systematic formulation and testing protocols. By selecting appropriate emollients to act as solvents and following structured manufacturing and evaluation procedures, researchers and formulators can develop stable, effective, and aesthetically pleasing sunscreen products that leverage the high UVB protection offered by **Ethylhexyl Triazone**. The data and protocols presented herein serve as a valuable resource for the development and quality control of such advanced sun care formulations.

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